

Characterization of 3-(4-Bromophenyl)-3-oxopropanenitrile: A Comparative Guide to Elemental Analysis

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-3-oxopropanenitrile

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This guide provides a detailed characterization of **3-(4-Bromophenyl)-3-oxopropanenitrile**, with a primary focus on elemental analysis as a fundamental technique for confirming empirical formulas and assessing purity. The performance of elemental analysis is objectively compared with its theoretical values, and supporting data from alternative analytical techniques are provided for a comprehensive structural elucidation.

Overview of 3-(4-Bromophenyl)-3-oxopropanenitrile

3-(4-Bromophenyl)-3-oxopropanenitrile is a chemical compound with the molecular formula C_9H_6BrNO ^[1]. Its structure incorporates a bromophenyl group, a ketone, and a nitrile functional group. This combination of features makes it a potentially valuable intermediate in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds. Accurate characterization is crucial to ensure the identity and purity of the compound for subsequent applications.

Elemental Analysis: Theoretical vs. Experimental Data

Elemental analysis by combustion is a cornerstone technique for determining the mass percentages of carbon, hydrogen, nitrogen, and sulfur in a sample. For halogen-containing compounds like **3-(4-Bromophenyl)-3-oxopropanenitrile**, combustion analysis is coupled with techniques such as ion chromatography for accurate halogen determination.

The theoretical elemental composition of **3-(4-Bromophenyl)-3-oxopropanenitrile** (Molecular Weight: 224.06 g/mol) has been calculated and is presented in Table 1. Modern elemental analyzers are expected to provide results within a $\pm 0.4\%$ deviation from the theoretical values for CHN analysis to be considered acceptable for publication in most scientific journals.

Element	Symbol	Atomic Weight (g/mol)	Number of Atoms	Total Weight (g/mol)	Theoretical Mass %	Expected Experimental Range (%)
Carbon	C	12.01	9	108.09	48.25	47.85 - 48.65
Hydrogen	H	1.01	6	6.06	2.70	2.30 - 3.10
Bromine	Br	79.90	1	79.90	35.66	-
Nitrogen	N	14.01	1	14.01	6.25	5.85 - 6.65
Oxygen	O	16.00	1	16.00	7.14	-
Total		224.06	100.00			

Table 1: Theoretical and Expected Experimental Elemental Composition of **3-(4-Bromophenyl)-3-oxopropanenitrile**.

Alternative Characterization Methods

To provide a more complete picture of the compound's structure and purity, elemental analysis is often used in conjunction with spectroscopic techniques.

Spectroscopic Data

Below is a summary of available and expected spectroscopic data for **3-(4-Bromophenyl)-3-oxopropanenitrile**.

Technique	Data
¹ H NMR	Expected Signals: Aromatic protons (protons on the bromophenyl ring) would likely appear as two doublets in the range of 7.5-8.0 ppm. The methylene (-CH ₂ -) protons adjacent to the carbonyl and nitrile groups would be expected to produce a singlet at approximately 4.0-4.5 ppm.
¹³ C NMR	Observed Signals: The ¹³ C NMR spectrum shows characteristic peaks for the carbonyl carbon (~188 ppm), the nitrile carbon (~115 ppm), the methylene carbon (~30 ppm), and aromatic carbons (128-135 ppm).
IR Spectroscopy	Observed Signals: The IR spectrum displays a strong absorption band for the carbonyl (C=O) stretch around 1690 cm ⁻¹ , a characteristic peak for the nitrile (C≡N) stretch near 2250 cm ⁻¹ , and absorption bands corresponding to the aromatic C-H and C=C bonds.

Table 2: Summary of Spectroscopic Data for **3-(4-Bromophenyl)-3-oxopropanenitrile**.

Experimental Protocols

Elemental Analysis (CHN and Bromine)

Objective: To quantitatively determine the percentage of Carbon, Hydrogen, Nitrogen, and Bromine in **3-(4-Bromophenyl)-3-oxopropanenitrile**.

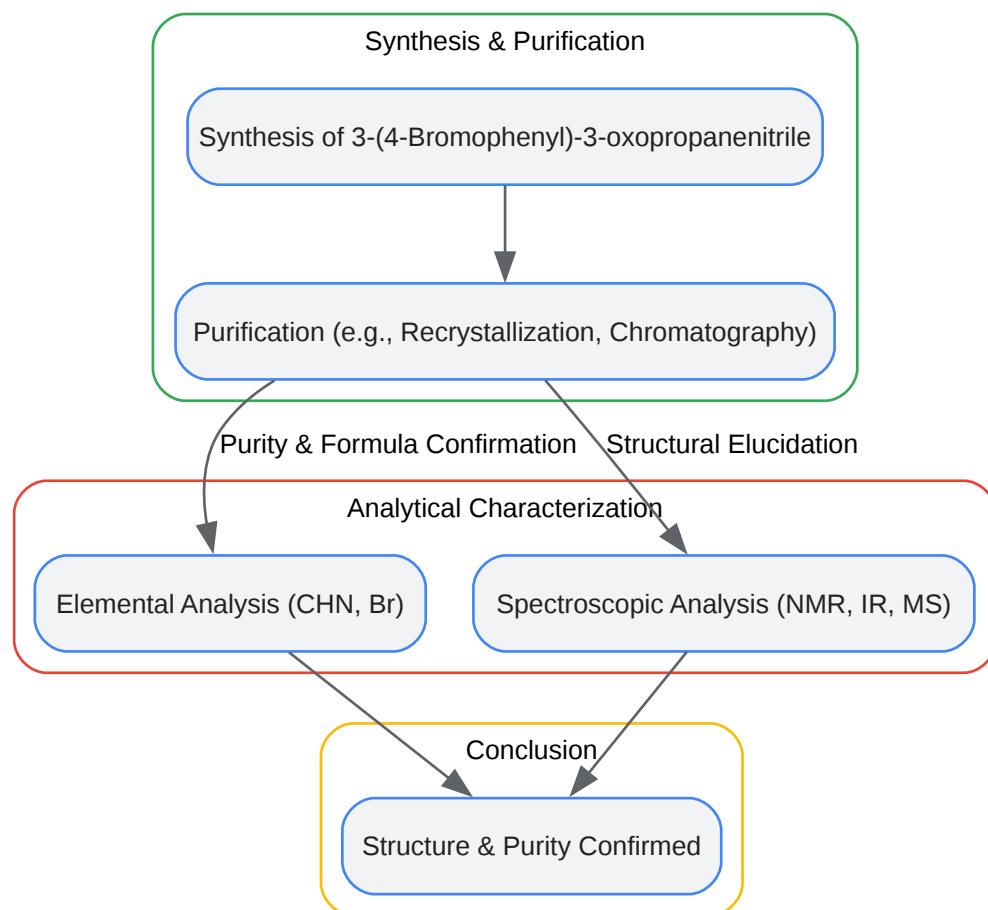
Methodology:

- Sample Preparation: A small amount (typically 1-3 mg) of the dried and purified compound is accurately weighed into a tin or silver capsule.

- Combustion: The sample is introduced into a high-temperature furnace (around 900-1000 °C) in a stream of pure oxygen. This process leads to the complete combustion of the sample.
- Gas Separation and Detection (CHN): The combustion products (CO₂, H₂O, and N₂) are passed through a series of columns to separate them. The amount of each gas is then measured by a thermal conductivity detector.
- Halogen Determination (Bromine): For bromine analysis, the combustion gases are passed through an absorption solution. The resulting bromide ions are then quantified using ion chromatography.
- Data Analysis: The instrument's software calculates the mass percentage of each element based on the detector's response and the initial sample weight.

Visualization of the Characterization Workflow

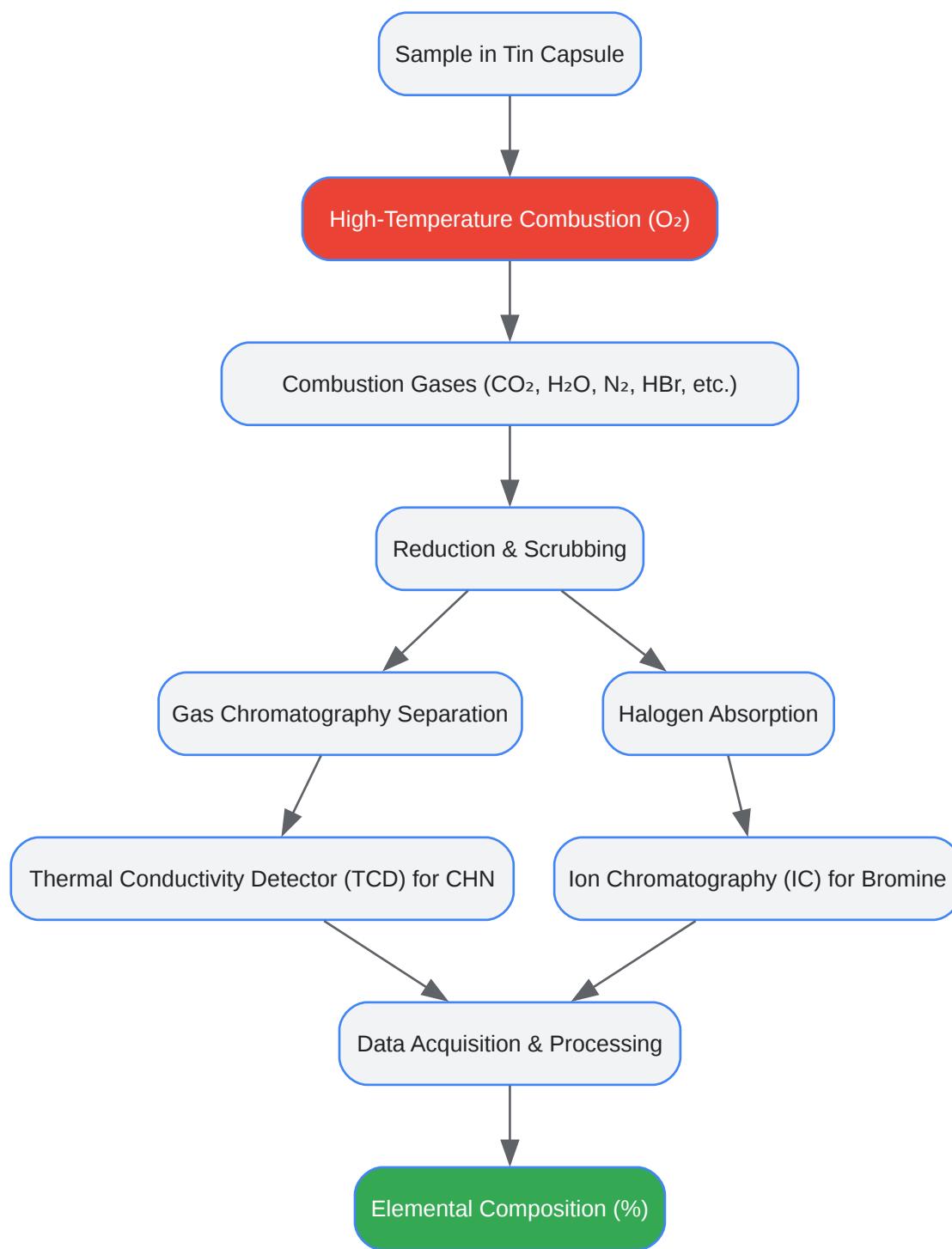
The following diagram illustrates the logical workflow for the characterization of a newly synthesized compound like **3-(4-Bromophenyl)-3-oxopropanenitrile**.



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Caption: Workflow for the synthesis and characterization of a chemical compound.

The following diagram illustrates the signaling pathway of the elemental analysis process.



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Caption: Signaling pathway for elemental analysis by combustion.

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References

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